

Essential Safety and Logistical Information for Handling Ivabradine-d3 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ivabradine-d3 Hydrochloride*

Cat. No.: *B602484*

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Ivabradine-d3 Hydrochloride**, including operational and disposal plans.

Hazard Identification and Classification

Ivabradine-d3 Hydrochloride is a deuterated analog of Ivabradine, a medication used to treat heart failure. It is classified with the following hazards:

- Acute Toxicity: Harmful if swallowed.[1][2]
- Reproductive Toxicity: May damage fertility or the unborn child.[1]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure.[1]
- Hazardous to the Aquatic Environment: Very toxic to aquatic life, with long-lasting effects.[1][3]

It may also be harmful if inhaled or absorbed through the skin and can cause respiratory tract, skin, and eye irritation.[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Ivabradine-d3 Hydrochloride** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Face shield and safety glasses approved under appropriate government standards such as NIOSH (US) or EN 166(EU).[2]	Protects against splashes, dust, and aerosols.
Hand Protection	Chemical-resistant, impermeable gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use. [2][4]	Prevents skin contact and absorption.
Respiratory Protection	A full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges should be used as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.[2]	Protects against inhalation of dust or aerosols.
Body Protection	A complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[2]	Provides a barrier against skin exposure.

Experimental Protocols: Safe Handling and Disposal Workflow

Adherence to a strict, step-by-step procedure is crucial for the safe handling and disposal of **Ivabradine-d3 Hydrochloride**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.
- Avoid the formation of dust and aerosols.[\[2\]](#)

2. Handling the Compound:

- Wear the appropriate PPE as detailed in the table above.
- Avoid breathing vapors, mist, or gas.[\[2\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[2\]](#)

3. In Case of Accidental Exposure:

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[2\]](#)
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[\[2\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately.[\[2\]](#)

4. Accidental Release Measures:

- Use personal protective equipment.[\[2\]](#)
- Contain the spillage and collect it with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite).[\[2\]](#)
- Place the collected material in a suitable, closed container for disposal.[\[2\]](#)

- Do not let the product enter drains, as it is very toxic to aquatic life.[2][3]

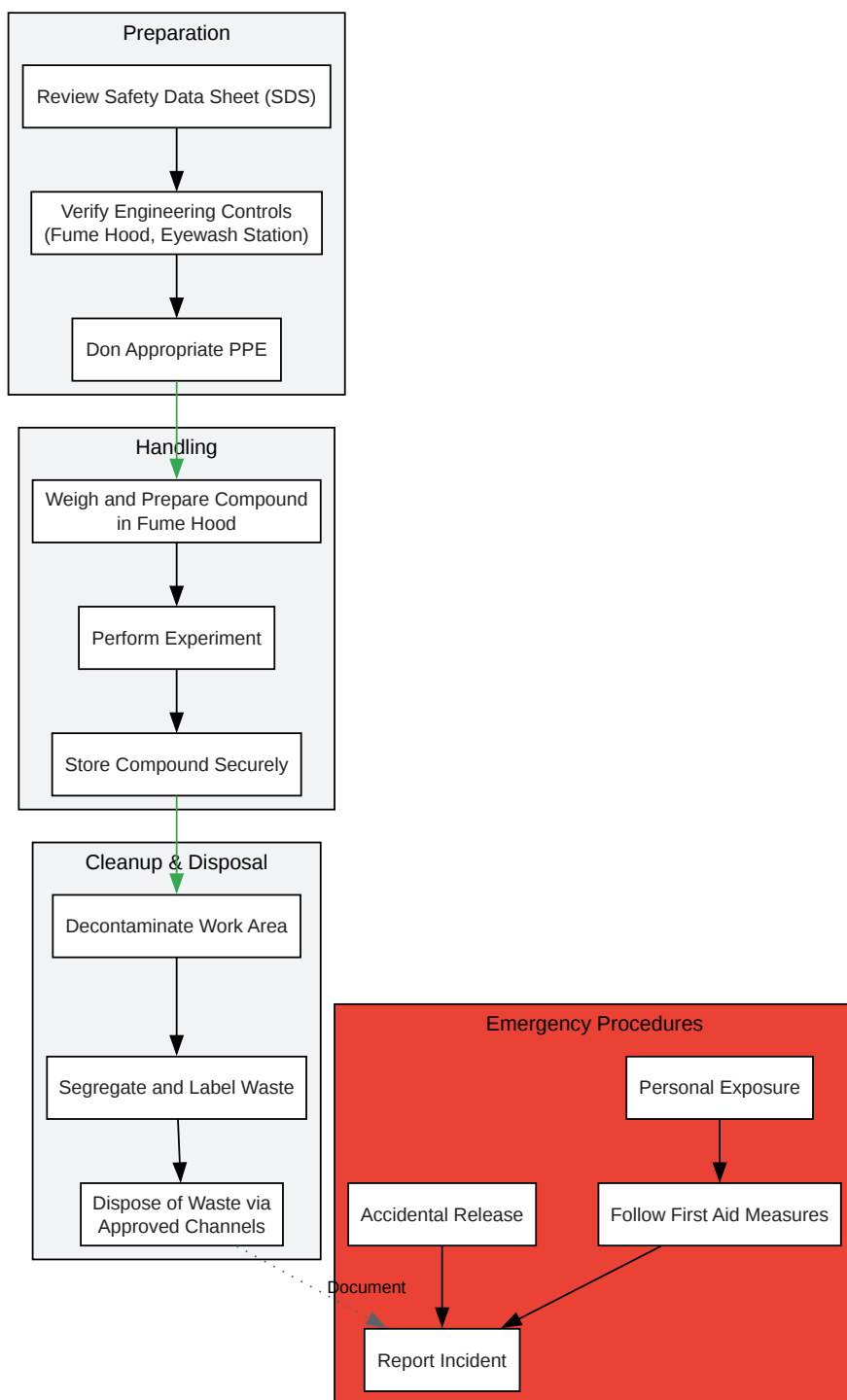
5. Disposal Plan:

- Dispose of the waste material in accordance with local, state, and federal regulations.
- Contaminated packaging should be disposed of as unused product.

Safe Handling Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Ivabradine-d3 Hydrochloride**.

Safe Handling Workflow for Ivabradine-d3 Hydrochloride

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Email: info@benchchem.com